Removing catalyst residues from polynorbornene methanol

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Compound of Interest	
Compound Name:	*Exo-5-norbornene-2-methanol*
CAS No.:	*67505-46-8*
Cat. No.:	*B13455279*

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Polynorbornene Methanol Purification Support Center

Current Status: Operational Support Tier: Level 3 (Senior Application Scientist) Topic: Removal of Ruthenium Catalyst Residues from Polar ROMP Polymers

Core Directive & Diagnostics

Welcome. If you are accessing this guide, you are likely dealing with the "Ruthenium Shadow"—the persistent grey/brown discoloration in your polynorbornene methanol (PNB-MeOH) following Ring-Opening Metathesis Polymerization (ROMP).

The Challenge: Unlike standard polynorbornene, PNB-MeOH is amphiphilic. The polar hydroxyl (-OH) pendant groups can coordinate with the Ruthenium metal center, creating a "chelation trap" that resists standard precipitation methods. Simple methanol washes often fail because the catalyst adheres to the polar side chains, or worse, the polymer itself swells/dissolves in the wash solvent.

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Visual Diagnostic: What is your polymer telling you?

Visual Appearance	Estimated Ru Content	Status	Action Required
Dark Brown / Black	> 2,000 ppm	CRITICAL	Quenching failed or skipped. Immediate remediation needed.
Light Brown / Tan	500 - 2,000 ppm	HIGH	Standard precipitation was insufficient. Use Scavengers.
Grey / Off-White	50 - 500 ppm	MODERATE	Acceptable for some materials; unacceptable for biological/pharma use.
Pure White	< 10 ppm	OPTIMAL	Target achieved.

Experimental Protocols

These protocols are designed to be self-validating. If the color does not improve after Step 3 of any protocol, do not proceed to drying; repeat the scavenger cycle.

Protocol A: Functionalized Silica Scavenging (Recommended)

Best for: Pharmaceutical grade purity (<10 ppm) and preventing polymer loss during extraction.

Mechanism: Thiol (-SH) or Diamine (-NH2) modified silica binds Ru with higher affinity than the polymer's hydroxyl groups. The silica is insoluble, allowing easy filtration.

Materials:

- Scavenger: Thiol-functionalized Silica (e.g., SiliaMetS® Thiol) or Diamine Silica.
- Solvent: THF (Tetrahydrofuran) or DCM (Dichloromethane).
- Quencher: Ethyl Vinyl Ether (EVE).

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Step-by-Step:

- Quench: Upon polymerization completion, add Ethyl Vinyl Ether (50 equiv. relative to catalyst) and stir for 30 mins.
  - Why? This cleaves the active Ru=C chain end, converting the catalyst into a discrete species that is easier to remove.
- Dilute: Dilute the reaction mixture to roughly 5-10 wt% polymer concentration using THF.
- Charge Scavenger: Add Functionalized Silica (20-50 wt% relative to the mass of the polymer, or 50 equiv. relative to catalyst).
- Incubate: Stir at 40°C for 4-12 hours.
  - Validation: Stop stirring. Let silica settle. The supernatant should be significantly lighter. If dark, add more scavenger.
- Filter: Pass through a 0.45 µm PTFE filter or a pad of Celite® to remove the silica.
- Precipitate: Drop the clear filtrate into Diethyl Ether (10:1 volume ratio of Ether:Solution).
  - Note: Do NOT use methanol for precipitation if your PNB-MeOH is soluble in it.

Protocol B: The THMP Coordination-Extraction

Best for: Polymers strictly insoluble in water but soluble in DCM.

Mechanism: Tris(hydroxymethyl)phosphine (THMP) is a water-soluble ligand that coordinates aggressively to Ru, pulling it from the organic phase into the aqueous phase.

Step-by-Step:

- Prepare THMP Solution: Dissolve THMP hydrochloride in water. Neutralize with KOH to pH ~7-8 (active species is the free phosphine).
- Mix: Add the aqueous THMP (20-50 equiv. relative to Ru) to your polymer solution (in DCM).

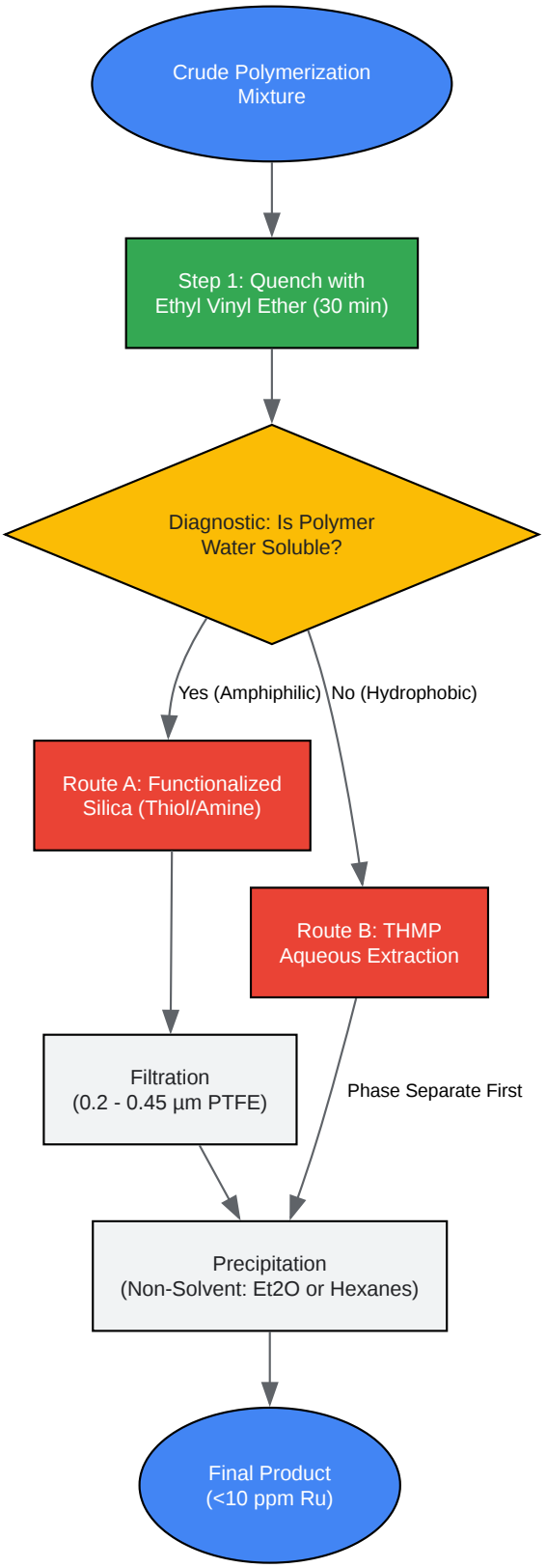
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- Vigorous Stirring: Stir vigorously at 40°C for 6–12 hours. The mixture is biphasic; high surface area contact is critical.
- Phase Separation: Transfer to a separatory funnel.
  - Validation: The organic (polymer) layer should be clear/pale. The aqueous layer should be dark red/brown (containing the Ru).
- Wash: Wash the organic layer 2x with degassed water and 1x with brine.
- Dry & Isolate: Dry organic layer over $MgSO_4$, filter, and precipitate into Diethyl Ether.

Decision Logic & Workflow

Use the following logic flow to determine the correct purification route for your specific PNB-MeOH derivative.

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Caption: Decision matrix for Ru removal based on polymer solubility profiles.

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Comparative Efficiency Data

The following data summarizes expected Ru reduction based on internal benchmarks and literature standards (Grubbs et al., Georg et al.).

Method	Reagent	Initial Ru (ppm)	Final Ru (ppm)	% Removal	Pros	Cons
Precipitation Only	MeOH / Ether	~5,000	~800	84%	Simple, fast.	Ineffective for pharma standards; Ru trapped in polar domains.
Activated Carbon	Charcoal	~5,000	~150	97%	Cheap.	Messy; fine particulates contaminate polymer; yield loss.
Silica Scavenger	Si-Thiol	~5,000	< 10	>99.8%	High purity; easy filtration; no liquid-liquid extraction.	Higher cost; requires incubation time.
Coordination	THMP	~5,000	~20	99.6%	Excellent for hydrophobic backbones.	Requires biphasic extraction; THMP is toxic/smelly.

Frequently Asked Questions (FAQ)

Q: I precipitated my polymer in methanol, but it turned into a sticky goo instead of a powder. Why? A: Polynorbornene methanol has high polarity. Methanol is likely a solvent or swelling

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agent for your specific molecular weight, not a non-solvent.

- Fix: Redissolve in minimal THF and precipitate into Diethyl Ether or Hexanes. Ensure the non-solvent volume is at least 10x the polymer solution volume.

Q: Can I use DMSO to remove the catalyst? A: Yes. DMSO coordinates to Ru. A common trick is to add 50 equiv. of DMSO to the reaction, stir overnight, and then precipitate. The DMSO-Ru complex stays in the supernatant. However, this is generally less effective than Silica-Thiol for reaching <10 ppm levels.

Q: My polymer is still grey after Silica treatment. What now? A: You likely have "trapped" Ru micelles.

- Redissolve the polymer in a different solvent (e.g., switch from THF to DCM) to alter the chain conformation.
- Repeat the Silica treatment at a slightly elevated temperature (40-50°C).
- Ensure you quenched with Ethyl Vinyl Ether before adding silica.

Q: Is the Ruthenium residue toxic? A: Yes. Ruthenium is a heavy metal. For pharmaceutical applications (ICH Q3D guidelines), the threshold is extremely low (often <10 ppm for oral, lower for parenteral). You must validate removal via ICP-MS (Inductively Coupled Plasma Mass Spectrometry).

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